

solubility of calcium nitrate in organic solvents like ethanol and methanol

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Compound of Interest

Compound Name: Calcium nitrate

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Solubility of Calcium Nitrate in Alkanol Solvents: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of anhydrous **calcium nitrate** ($\text{Ca}(\text{NO}_3)_2$) in two common organic solvents: methanol and ethanol. The information contained herein is intended to support research, development, and formulation activities where the dissolution of this inorganic salt in a non-aqueous medium is critical. This document presents quantitative solubility data, a detailed experimental protocol for solubility determination, and a workflow diagram for the experimental procedure.

Quantitative Solubility Data

The solubility of **calcium nitrate** in methanol and ethanol is significantly influenced by temperature. The following tables summarize the available quantitative data, presenting solubility in grams of anhydrous **calcium nitrate** per 100 grams of solvent (g/100 g).

Table 1: Solubility of **Calcium Nitrate** in Methanol

Temperature (°C)	Solubility (g Ca(NO ₃) ₂ / 100 g Methanol)
10	134[1][2]
40	144[1][2]
60	158[1][2][3][4]

Table 2: Solubility of **Calcium Nitrate** in Ethanol

Temperature (°C)	Solubility (g Ca(NO ₃) ₂ / 100 g Ethanol)
20	51.4[1][2][5]
40	62.9[1][2][3][4][5]

Experimental Protocol: Isothermal Gravimetric Determination of Solubility

The following protocol outlines a reliable method for determining the solubility of **calcium nitrate** in an organic solvent at a specific temperature. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute through gravimetric analysis.

2.1. Materials and Equipment

- Anhydrous **Calcium Nitrate** (analytical grade)
- Methanol or Ethanol (anhydrous, analytical grade)
- Jacketed glass vessel with a magnetic stirrer and temperature probe
- Thermostatic water bath
- Analytical balance (readable to ±0.0001 g)
- Syringe with a filter attachment (e.g., 0.45 µm PTFE)

- Pre-weighed glass vials with airtight caps
- Drying oven
- Desiccator

2.2. Procedure

- Temperature Control: Set the thermostatic water bath to the desired experimental temperature. Circulate the water through the jacketed glass vessel to maintain a constant internal temperature.
- Preparation of the Saturated Solution:
 - Add a known volume of the chosen solvent (methanol or ethanol) to the jacketed glass vessel.
 - Gradually add an excess of anhydrous **calcium nitrate** to the solvent while stirring continuously. An excess of solid should be visible to ensure saturation.[\[1\]](#)
 - Allow the suspension to equilibrate for a minimum of 24 hours at the constant temperature with continuous stirring to ensure the solution reaches saturation.
- Sample Extraction:
 - Stop the stirring and allow the undissolved solid to settle.
 - Carefully draw a known volume of the supernatant (the clear saturated solution) into the syringe through the filter attachment. This step is crucial to ensure no solid particles are transferred.
- Gravimetric Analysis:
 - Dispense the filtered saturated solution into a pre-weighed, labeled glass vial and immediately seal it to prevent solvent evaporation.
 - Weigh the vial containing the solution to determine the total mass of the saturated solution.

- Remove the cap and place the vial in a drying oven set to a temperature that will evaporate the solvent without decomposing the **calcium nitrate** (e.g., 80-100 °C).
- Dry the sample to a constant weight. This is achieved by repeatedly drying for a set period (e.g., 2 hours), cooling in a desiccator, and weighing until two consecutive weighings are within an acceptable tolerance (e.g., ± 0.0005 g).
- The final constant weight represents the mass of the dissolved **calcium nitrate**.

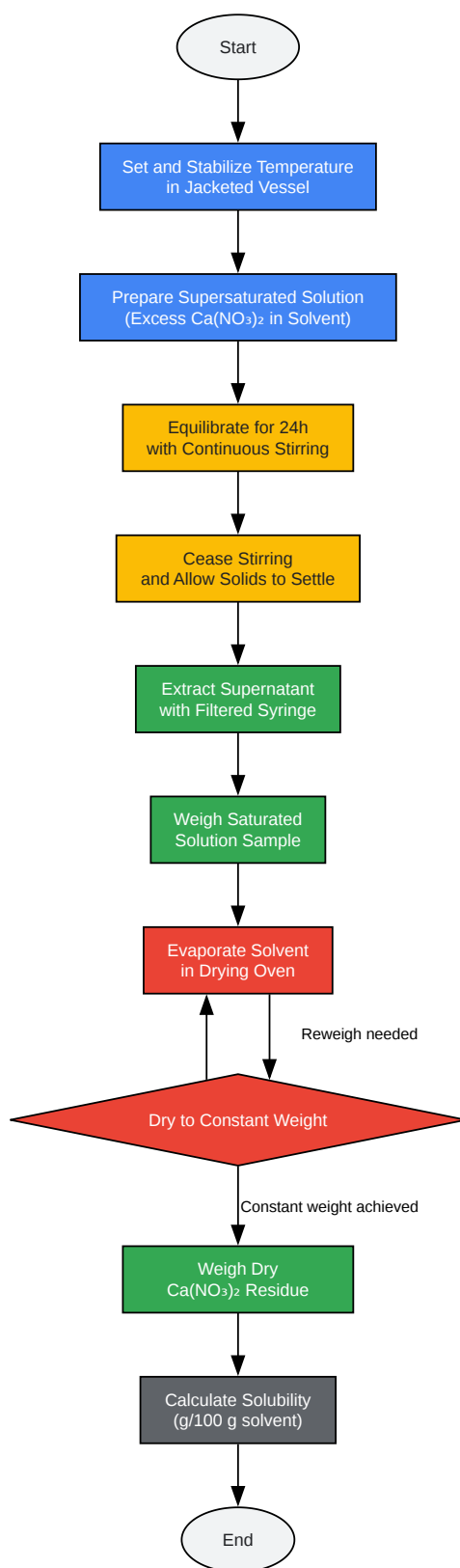
2.3. Data Calculation

The solubility is calculated as follows:

- Mass of Solvent = (Mass of vial + solution) - (Mass of vial + dry salt)
- Mass of Dissolved Salt = (Mass of vial + dry salt) - (Mass of empty vial)
- Solubility (g/100 g solvent) = (Mass of Dissolved Salt / Mass of Solvent) x 100

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **calcium nitrate** in an organic solvent.



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